

# Essential Safety and Operational Guidance for Handling Pritelivir

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Pritelivir**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

#### **Hazard Identification and Classification**

**Pritelivir** is classified with specific hazards that necessitate careful handling. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) classifications are summarized below.



Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation. [2]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[2]
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Note: The toxicological properties of **Pritelivir** have not been fully investigated[2].

# **Personal Protective Equipment (PPE)**

The use of appropriate PPE is mandatory to prevent exposure. The following equipment should be used at all times when handling **Pritelivir**.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side- shields or goggles.	Compliant with OSHA's 29 CFR 1910.133 or European Standard EN166 to protect against splashes and dust.[2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and protective clothing.	To prevent skin contact, which can cause irritation.[2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Use if exposure limits are exceeded, if irritation or other symptoms are experienced, or if dust formation is likely.[2]





### **Operational and Handling Protocols**

Adherence to the following step-by-step procedures is essential for the safe handling of **Pritelivir** from receipt to disposal.

## **Receiving and Storage**

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Keep the container tightly sealed in a cool, dry, and well-ventilated area.[1] Store
  away from direct sunlight and sources of ignition.[1] For long-term storage of the solid
  powder, -20°C is recommended.[1] If in solvent, store at -80°C.[3]

#### **Preparation and Handling**

- Ventilation: Always handle **Pritelivir** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or aerosols.[1]
- Avoid Contact: Take all necessary precautions to avoid direct contact with eyes and skin, as well as inhalation and ingestion.[1][2]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[1]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[2][3]

#### In Case of Exposure

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[2]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If symptoms persist, call a physician.





 Ingestion: If swallowed, call a poison control center or doctor immediately for treatment advice. Rinse mouth with water. Do NOT induce vomiting.[1]

#### **Disposal Plan**

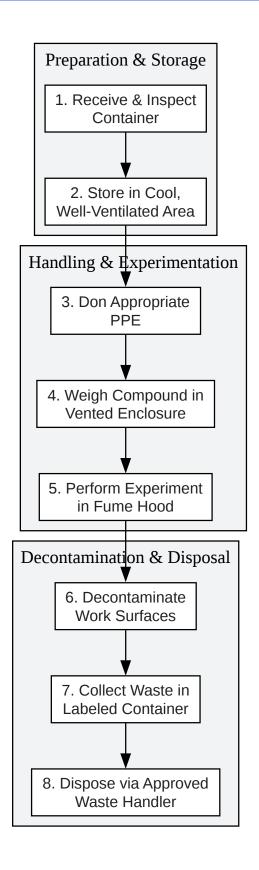
**Pritelivir** is very toxic to aquatic life with long-lasting effects and should not be released into the environment.[1]

- Waste Collection: Sweep up any solid waste and place it in a suitable, closed, and labeled container for disposal.[2]
- Disposal Method: Dispose of the contents and the container at an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Do not empty into drains.[2]

## **Experimental Workflow**

The following diagram illustrates the standard workflow for handling **Pritelivir** in a laboratory setting, from initial receipt to final disposal.





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Caption: Logical workflow for handling Pritelivir.



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